

Prudent Disposal of Fenhexamid and Butyric Acid-Containing Waste Streams

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Compound of Interest

Compound Name: *Fenhexamid-butyric acid*

Cat. No.: *B12386996*

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Essential Guidance for Laboratory Professionals

The proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides detailed procedures for the safe handling and disposal of waste containing Fenhexamid and Butyric Acid. As "**Fenhexamid-butyric acid**" does not correspond to a readily available Safety Data Sheet (SDS), it is imperative to treat waste containing these components with the caution required for their individual hazardous characteristics. All laboratory personnel must adhere to institutional and local regulations for hazardous waste management.^{[1][2]}

Summary of Chemical Hazards

A thorough understanding of the hazards associated with each component is essential for safe handling and disposal. The following tables summarize key quantitative data for Fenhexamid and Butyric Acid.

Table 1: Properties and Hazards of Fenhexamid

Property	Value	Reference
Chemical Formula	C14H17Cl2NO2	[3]
Molecular Weight	302.2 g/mol	[3]
Physical State	White to off-white powder	[3][4]
Melting Point	153 °C	[5]
Solubility in Water	Moderately soluble	[4]
Primary Hazards	Toxic to aquatic life with long-lasting effects.	[6][7]

Table 2: Properties and Hazards of Butyric Acid

Property	Value	Reference
Chemical Formula	C4H8O2	[8]
Molecular Weight	88.11 g/mol	[8]
Physical State	Colorless, oily liquid with a pungent odor.	[8][9]
Boiling Point	162 °C	[10]
Flash Point	76.7 °C	[8]
pH	Acidic	[10]
Primary Hazards	Combustible liquid, causes severe skin burns and eye damage, harmful if swallowed.	[9][10][11][12]

Experimental Protocols: Waste Disposal Procedures

The following step-by-step procedures are critical for the safe disposal of waste containing Fenhexamid and Butyric Acid. These protocols are based on general best practices for handling hazardous laboratory waste and should be adapted to comply with your institution's specific guidelines.[1][13]

Step 1: Waste Identification and Segregation

- Treat as Hazardous Waste: Due to the combined hazards of Fenhexamid (aquatic toxicity) and Butyric Acid (corrosivity, combustibility), any mixture or reaction product must be handled as hazardous waste.
- Segregate Waste Streams:
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.[\[2\]](#)[\[13\]](#)
 - Store waste containing Fenhexamid and Butyric Acid separately from incompatible materials, such as bases, oxidizing agents, and reducing agents, to prevent violent reactions.[\[9\]](#)[\[13\]](#) Acids should be stored separately from bases, and flammable materials should be kept away from ignition sources.[\[13\]](#)

Step 2: Container Selection and Labeling

- Choose a Compatible Container:
 - Use a container that is chemically resistant to both Fenhexamid and Butyric Acid. A high-density polyethylene (HDPE) or glass container with a secure, tight-fitting lid is recommended.[\[13\]](#)
 - Ensure the container is in good condition, free from leaks or cracks.[\[2\]](#)
- Properly Label the Container:
 - Attach a "Hazardous Waste" label to the container as soon as the first drop of waste is added.[\[2\]](#)
 - The label must include:
 - The words "Hazardous Waste".[\[2\]](#)
 - The full chemical names of all components (i.e., "Fenhexamid" and "Butyric Acid") and their approximate concentrations. Do not use abbreviations.[\[2\]](#)

- The accumulation start date.
- The specific hazards associated with the waste (e.g., "Corrosive," "Combustible," "Environmental Hazard").

Step 3: Safe Storage in a Satellite Accumulation Area (SAA)

- Designate an SAA: Store the waste container in a designated Satellite Accumulation Area within the laboratory, at or near the point of generation.[\[1\]](#)[\[13\]](#)
- Secondary Containment: Place the waste container in a secondary containment bin or tray to contain any potential leaks or spills.[\[2\]](#)[\[13\]](#)
- Keep Containers Closed: Always keep the waste container securely capped, except when adding waste.[\[13\]](#)
- Monitor Accumulation: Do not exceed the maximum allowable volume for an SAA as defined by your institution and regulatory bodies (typically 55 gallons for hazardous waste or 1 quart for acutely toxic waste).[\[1\]](#)

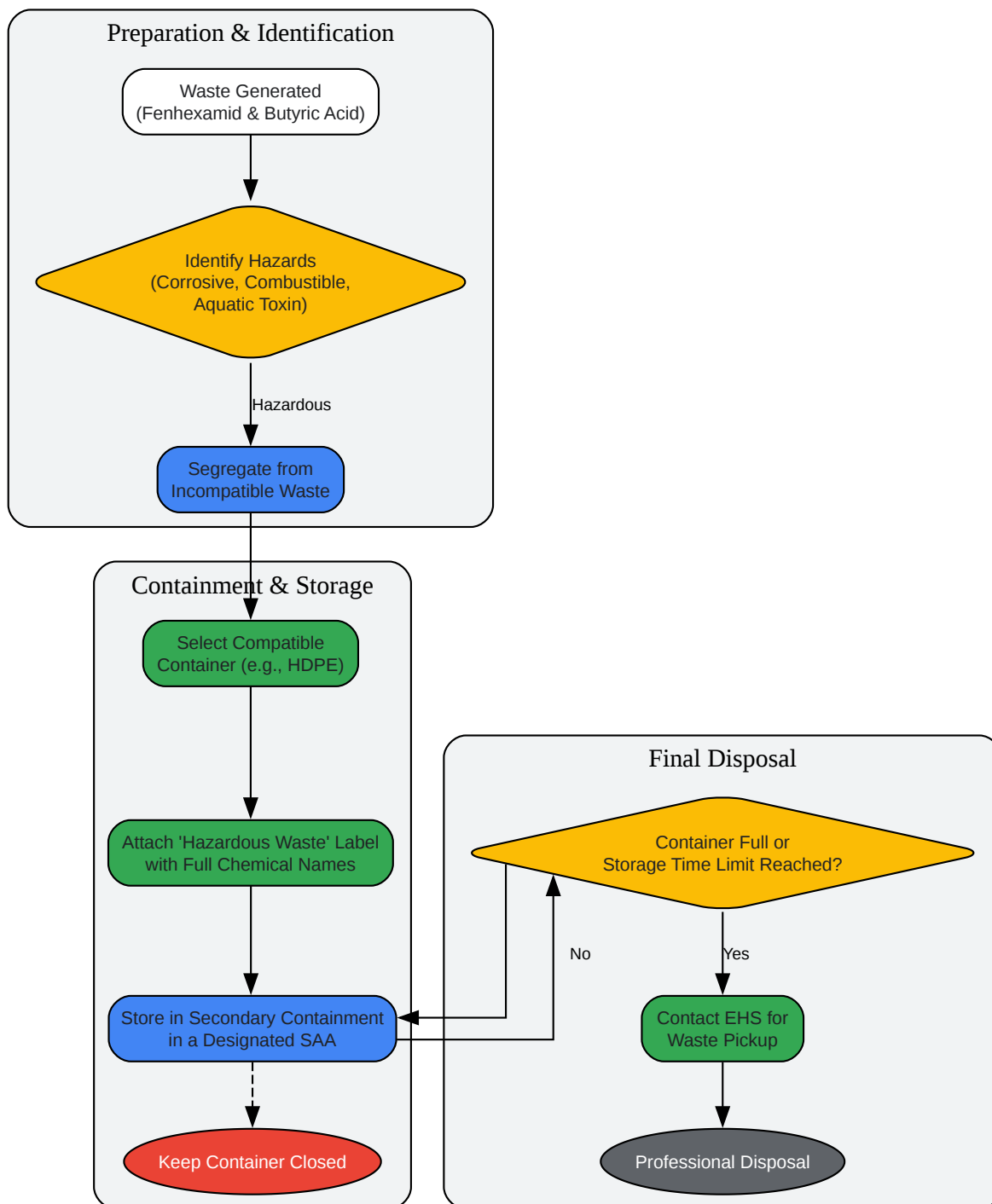
Step 4: Arranging for Professional Disposal

- Contact Environmental Health and Safety (EHS): Once the waste container is full or has been in storage for the maximum allowed time (often up to one year for partially filled containers), contact your institution's Environmental Health and Safety (EHS) department to arrange for a pickup.[\[1\]](#)[\[2\]](#)
- Do Not Dispose Down the Drain: Under no circumstances should waste containing Fenhexamid or Butyric Acid be poured down the sink. Butyric acid's corrosivity can damage plumbing, and Fenhexamid is toxic to aquatic organisms.[\[6\]](#)[\[7\]](#)
- Do Not Evaporate in a Fume Hood: Evaporation is not an acceptable method of disposal for hazardous waste.[\[14\]](#)
- Empty Container Disposal: Empty containers that held these chemicals must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.

[2] After thorough cleaning and removal of the label, the container may be disposed of as regular trash, in accordance with institutional policies.

Logical Workflow for Chemical Waste Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of chemical waste, such as that containing Fenhexamid and Butyric Acid.



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Caption: Workflow for the safe disposal of hazardous chemical waste.

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